

2-Naphthylhydrazine Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: 2-Naphthylhydrazine hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **2-Naphthylhydrazine hydrochloride**. The information is intended to support laboratory research and drug development activities.

Core Chemical and Physical Properties

2-Naphthylhydrazine hydrochloride is a white to off-white or pale yellow crystalline powder. [1][2] It is an organic compound characterized by a naphthalene ring attached to a hydrazine group, with a chloride ion associated with the hydrazine moiety.[1] This compound is soluble in water.[1]

Property	Value
CAS Number	2243-58-5[2]
Molecular Formula	C ₁₀ H ₁₁ ClN ₂ [1]
Molecular Weight	194.66 g/mol [2][3]
Melting Point	123 °C[2][4][5] or 211 °C[3]
Appearance	White to off-white crystalline powder[1]
Odor	Odorless[1]
Solubility	Soluble in water[1]; Slightly soluble in DMSO and water[5]
Storage	Store in an inert atmosphere at 2-8°C[1][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Naphthylhydrazine hydrochloride**.

¹H NMR Data:

Solvent	Chemical Shift (δ) ppm	Multiplicity	Assignment
DMSO-d ₆	7.81	m	2H, ArH
7.71	d (J=7.5 Hz)	1H, ArH	
7.49-7.19	m	4H, ArH	

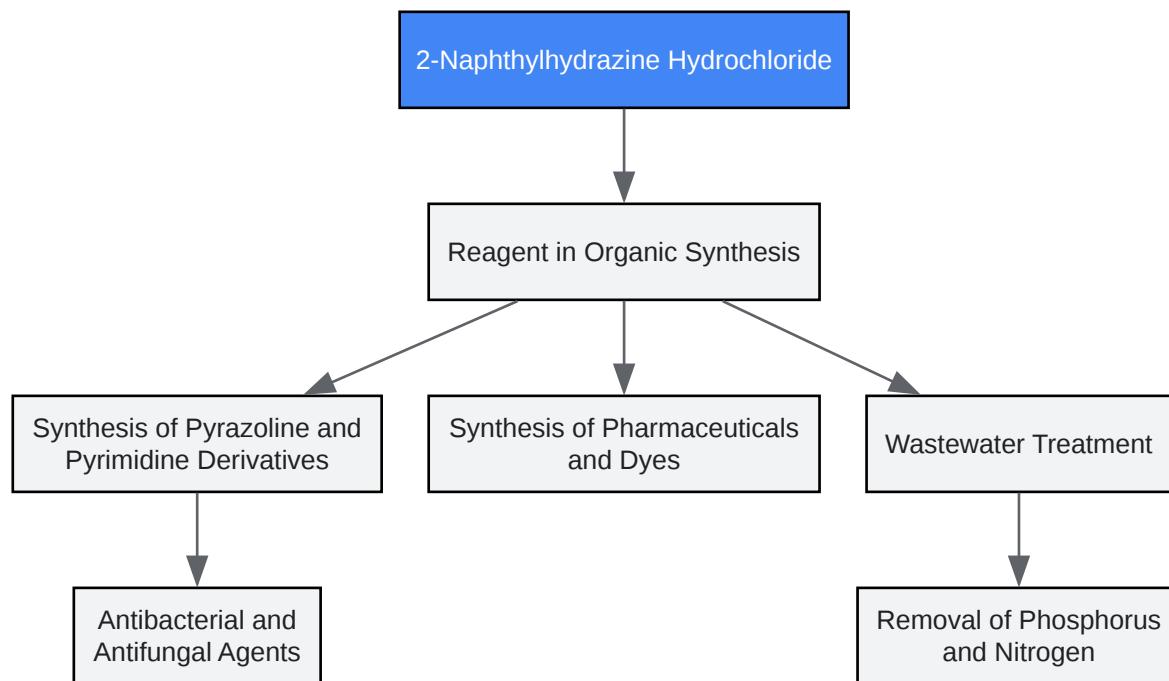
The above ¹H NMR data was reported for a synthesis product.[6]

Further spectroscopic data, including ¹³C NMR, IR, and Mass Spectrometry, may be available from various chemical suppliers and databases.[1][7][8] The mass-to-charge ratio (m/z) for the molecule excluding the hydrochloride has been reported as 159.1 ([M-HCl]⁺).[6]

Reactivity and Applications

2-Naphthylhydrazine hydrochloride is a versatile reagent in organic synthesis.^[1] It is commonly utilized for the introduction of the naphthyl and hydrazine moieties into various molecules.^[1] Key applications include:

- Synthesis of Heterocyclic Compounds: It serves as a precursor in the synthesis of pyrazoline and pyrimidine derivatives, some of which exhibit antibacterial and antifungal properties.^[9]
- Pharmaceutical and Dye Synthesis: The compound has been investigated for its utility in the production of pharmaceuticals and dyes.^[1]
- Wastewater Treatment: 2-Naphthalenyl hydrazine hydrochloride has been shown to be effective in removing phosphorus and nitrogen from wastewater.^[3] The reaction with an ammonium salt produces an imine, which can then react with methylbenzene to form indocyanine.^[3]



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Applications of **2-Naphthylhydrazine Hydrochloride**.

Experimental Protocols: Synthesis

Two primary synthesis routes for 2-Naphthylhydrazine and its hydrochloride salt have been reported.

Synthesis from 2-Naphthylamine

This method involves the diazotization of 2-naphthylamine followed by reduction.

Materials:

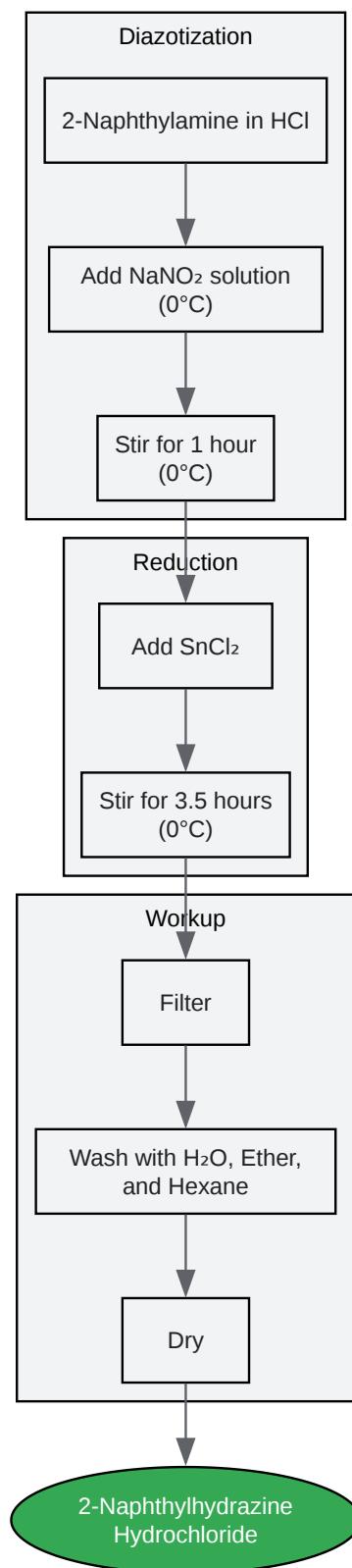
- 2-Naphthylamine
- Hydrochloric acid (6.0 M)
- Sodium nitrite (NaNO_2)
- Stannous chloride (SnCl_2)
- Water
- Ether
- Hexane

Procedure:

- A solution of sodium nitrite (578 mg, 8.38 mmol) in water (1.2 mL) is slowly added to a hydrochloric acid solution of 2-naphthylamine (800 mg, 5.59 mmol) under water-ice bath cooling over 2 minutes.[6]
- 6.0 M hydrochloric acid (6 mL) is then added to the reaction mixture.[6]
- The resulting solution is stirred in a water-ice bath for 1 hour.[6]
- Stannous chloride (3.71 g, 19.56 mmol) is slowly added over 5 minutes.[6]
- The suspension is stirred in a water-ice bath for an additional 3.5 hours and then filtered.[6]
- The filter cake is washed sequentially with water at 0 °C (4 x 8 mL), room temperature water (1 x 8 mL), ether at 0 °C (2 x 4 mL), a 1:1 ether/hexane mixture (2 x 4 mL), and finally

hexane (2 x 5 mL).[6]

- The resulting solid is dried to yield the target product.[6] A 63% yield has been reported for this procedure.[6]



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Synthesis of 2-Naphthylhydrazine HCl from 2-Naphthylamine.

One-Step Synthesis from 2-Naphthol

A one-step synthesis method has been patented which avoids the use of the carcinogenic 2-naphthylamine.[10] This process involves refluxing a mixture of 2-naphthol and 85% hydrazine hydrate in the presence of a sodium bisulfite (NaHSO_3) catalyst for 20 hours.[10][11] The free base of 2-naphthylhydrazine can then be treated with concentrated HCl to form the hydrochloride salt.[11]

Safety and Handling

2-Naphthylhydrazine hydrochloride is classified as harmful if swallowed and causes serious eye irritation.[1] It may also cause skin and respiratory irritation.[3][12]

GHS Hazard Statements:

- H302: Harmful if swallowed[1][3]
- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[1][3]
- H335: May cause respiratory irritation[3]

Precautionary Statements:

- P264: Wash thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1][13]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][13]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[1]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[13]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [13]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[13]
- P330: Rinse mouth.[1]
- P337+P313: If eye irritation persists: Get medical advice/attention.[1]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[13]
- P501: Dispose of contents/container in accordance with local regulations.[13]

It is essential to handle this compound in a well-ventilated area using appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[13][14]

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